Essential Safety and Operational Guide for Handling Bmy 42393

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Compound of Interest

Compound Name:	*Bmy 42393*
CAS No.:	*136451-58-6*
Cat. No.:	*B1667329*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Bmy 42393**, a potent, orally active prostacyclin partial agonist. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting, thereby building a foundation of trust and safety in your research endeavors.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Bmy 42393** is provided below. This information is crucial for safe handling and storage.

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Property	Value	Reference
IUPAC Name	2-(3-(2-(4,5-diphenyl-1,3-oxazol-2-yl)ethyl)phenoxy)acetic acid	[1]
Molecular Formula	C25H21NO4	[2][3]
Molecular Weight	399.44 g/mol	[2][4]
CAS Number	136451-58-6	
Physical Form	Solid powder (assumed)	General knowledge for similar compounds
Boiling Point	579.9 ± 50.0 °C (Predicted)	
Density	1.230 ± 0.06 g/cm³ (Predicted)	
pKa	3.18 ± 0.10 (Predicted)	

Personal Protective Equipment (PPE)

Due to its potent biological activity, strict adherence to PPE protocols is mandatory when handling **Bmy 42393**. The following table outlines the required PPE.

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PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves (minimum 5 mil thickness).	Protects against skin contact and absorption. Double-gloving provides an extra layer of safety in case of a breach in the outer glove.
Eye & Face Protection	Safety glasses with side shields and a face shield.	Prevents eye contact with airborne particles or splashes.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Protects against inhalation of the powdered compound, which can cause systemic effects.
Body Protection	A dedicated, disposable lab coat or coveralls.	Prevents contamination of personal clothing.
Foot Protection	Closed-toe shoes and disposable shoe covers.	Protects against spills and contamination of personal footwear.

Operational Plan for Handling

A systematic workflow is essential for minimizing exposure and ensuring safety during the handling of potent compounds like **Bmy 42393**.

Workflow for Safe Handling of **Bmy 42393**



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Caption: Workflow for the safe handling of potent pharmaceutical compounds.

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Experimental Protocols

General Protocol for Preparation of a Stock Solution

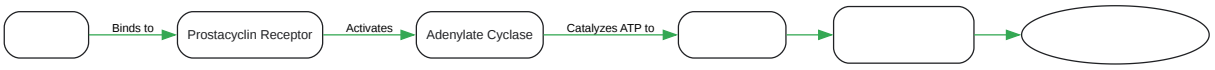
- Preparation: Designate a well-ventilated chemical fume hood for the procedure. Ensure the work surface is clean and decontaminated. Prepare all necessary materials, including the **Bmy 42393** powder, appropriate solvent (e.g., DMSO), volumetric flasks, and pipettes.
- Donning PPE: Put on all required personal protective equipment as outlined in the PPE table.
- Weighing: Carefully weigh the desired amount of **Bmy 42393** powder using an analytical balance within the fume hood. Use a weigh boat or paper to avoid contamination of the balance.
- Transfer: Gently transfer the weighed powder into a volumetric flask.
- Dissolving: Add a small amount of the solvent to the flask and gently swirl to dissolve the powder. Once dissolved, add the solvent to the final volume mark.
- Labeling and Storage: Clearly label the stock solution with the compound name, concentration, solvent, date, and your initials. Store the solution under the recommended conditions, typically protected from light and at a low temperature.
- Decontamination and Waste Disposal: Decontaminate all surfaces and equipment used. Dispose of all contaminated materials, including gloves, weigh boats, and pipette tips, in the designated hazardous waste container.

Signaling Pathway

Bmy 42393 is a prostacyclin partial agonist. It stimulates platelet adenylate cyclase activity, leading to an elevation of cAMP levels. This increase in cAMP activates cAMP-dependent protein kinase, which ultimately inhibits platelet aggregation.

Simplified Signaling Pathway of **Bmy 42393**

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Caption: Simplified signaling pathway of **Bmy 42393** as a prostacyclin agonist.

Disposal Plan

Proper disposal of **Bmy 42393** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Segregation and Disposal

Waste Type	Container	Disposal Procedure
Solid Waste	Labeled, sealed, and puncture-resistant container for hazardous chemical waste.	Collect all contaminated solids (e.g., gloves, weigh paper, pipette tips). The container should be clearly labeled as "Hazardous Waste" with the chemical name.
Liquid Waste	Labeled, sealed, and chemically compatible container for hazardous liquid waste.	Collect all unused solutions and solvent rinses. Do not mix with incompatible waste streams.
Sharps Waste	Labeled, puncture-proof sharps container.	Dispose of any contaminated needles or other sharps in a designated sharps container.

General Disposal Guidelines

- Never dispose of **Bmy 42393** down the drain or in the regular trash.

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- All waste must be disposed of through your institution's hazardous waste management program.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Maintain a log of all waste generated and disposed of.

By adhering to these safety and logistical guidelines, you can ensure a safe and productive research environment when working with **Bmy 42393**. Always consult your institution's safety officer for specific guidance and protocols.

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References

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